

Application Notes and Protocols for Studying AZ82 Effects in Experimental Model Systems

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Compound of Interest

Compound Name: AZ82

Cat. No.: B15602486

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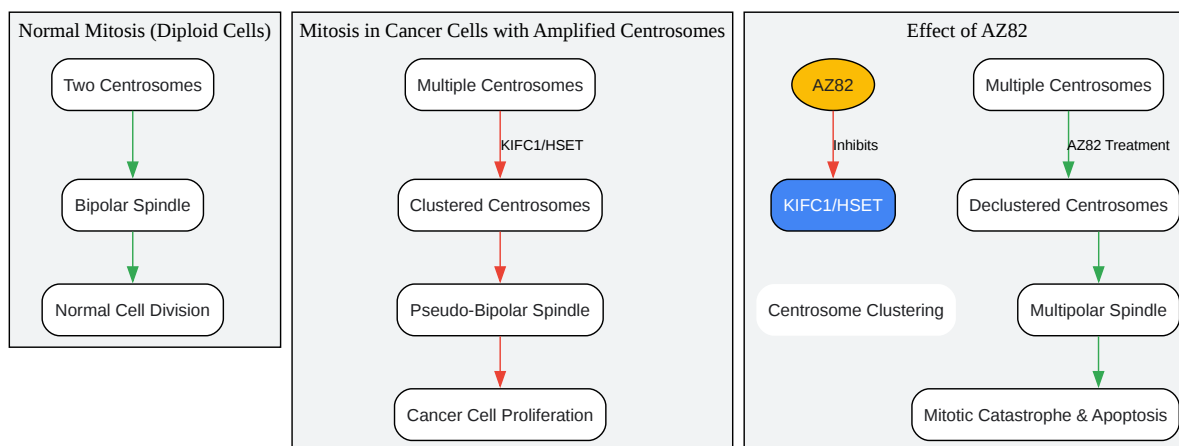
For Researchers, Scientists, and Drug Development Professionals

Introduction

AZ82 is a potent and selective small molecule inhibitor of the kinesin-like protein KIFC1 (also known as HSET), a motor protein crucial for the clustering of supernumerary centrosomes in cancer cells.[1][2][3] This unique mechanism of action makes **AZ82** a promising therapeutic agent for cancers characterized by centrosome amplification, a common feature of many malignancies. By inducing centrosome declustering, **AZ82** leads to the formation of multipolar spindles during mitosis, ultimately triggering mitotic catastrophe and apoptosis in cancer cells.[4][5] These application notes provide detailed protocols for utilizing experimental model systems to investigate the cellular and molecular effects of **AZ82**.

Mechanism of Action

AZ82 functions as an ATP-competitive inhibitor, binding specifically to the KIFC1/microtubule complex.[1][2] This binding event inhibits the ATPase activity of KIFC1, thereby preventing the motor protein from generating the forces required for centrosome clustering.[5] The selectivity of **AZ82** for cancer cells with amplified centrosomes, while sparing normal diploid cells, highlights its potential as a targeted cancer therapeutic.[1][3]



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Caption: Mechanism of action of **AZ82** in cancer cells with amplified centrosomes.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **AZ82** activity from various studies.

Table 1: Biochemical Activity of **AZ82**

Parameter	Value	Target/System	Reference
Ki	43 nM	KIFC1/HSET	[3]
IC50	300 nM	KIFC1/HSET	[3]
IC50 (mant-ATP binding)	0.90 ± 0.09 µM	KIFC1/HSET	[1]
IC50 (mant-ADP release)	1.26 ± 0.51 µM	KIFC1/HSET	[1]

Table 2: Cellular Activity of **AZ82** in Cancer Cell Lines

Cell Line	Cancer Type	Effect	Concentration	Reference
BT-549	Breast Cancer	Centrosome declustering, multipolar spindle formation	Not specified	[1][2]
Prostate Cancer (PCa) Cells	Prostate Cancer	Inhibition of KIFC1 expression, multipolar mitosis, apoptosis	Not specified	[4]
A375, G361, Hs294T	Melanoma	Growth inhibition	2-3.5 µM	[6]

Experimental Protocols

Detailed methodologies for key experiments to study the effects of **AZ82** are provided below.

Protocol 1: Cell Viability and Cytotoxicity Assays

These assays are fundamental for determining the dose-dependent effects of **AZ82** on cancer cell proliferation and survival.

1.1 RealTime-Glo™ MT Cell Viability Assay

This bioluminescent assay measures cell viability in real-time.

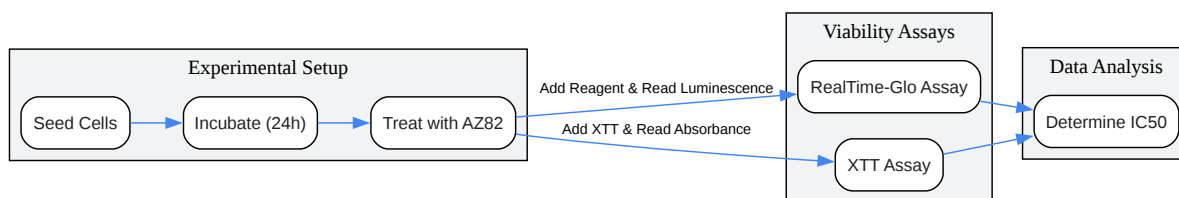
- Materials:
 - RealTime-Glo™ MT Cell Viability Assay kit (Promega)
 - 96-well, white, clear-bottom tissue culture plates
 - Cancer cell lines of interest (e.g., BT-549, A375)
 - Complete cell culture medium
 - **AZ82** stock solution (in DMSO)
 - Luminometer
- Procedure:
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium.
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 24 hours to allow for cell attachment.
 - Prepare serial dilutions of **AZ82** in complete medium.
 - Add the RealTime-Glo™ reagent to the cells at the time of drug treatment according to the manufacturer's instructions.
 - Add the **AZ82** dilutions to the respective wells. Include vehicle control (DMSO) wells.
 - Measure luminescence at various time points (e.g., 24, 48, 72 hours) using a plate reader.

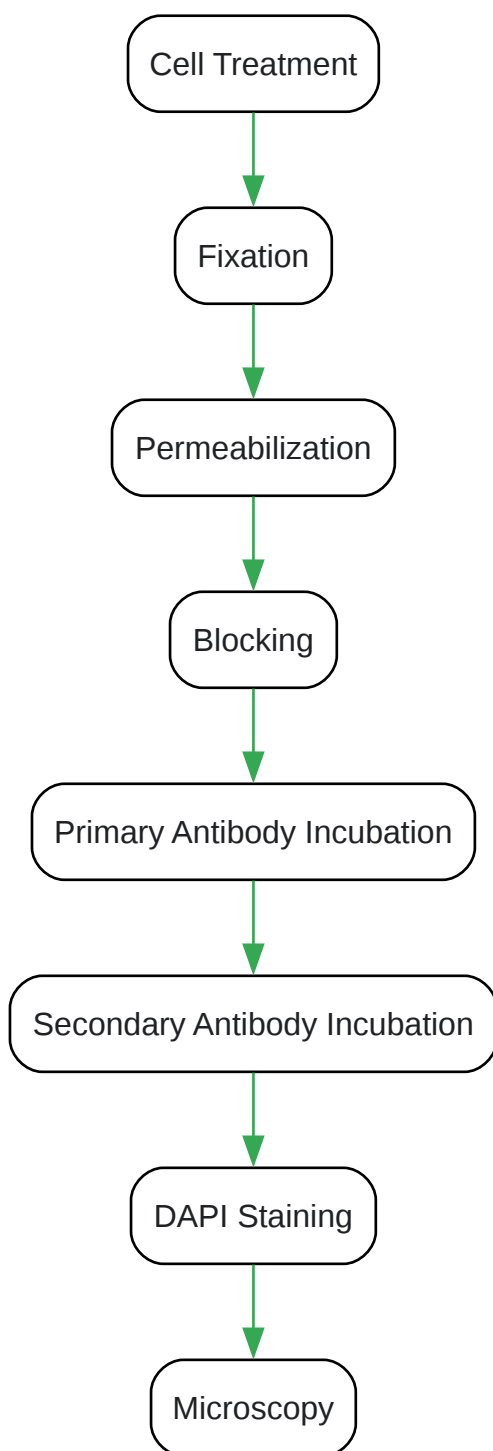
1.2 XTT Cell Viability Assay

This colorimetric assay measures the metabolic activity of viable cells.

- Materials:

- XTT Cell Viability Assay Kit (e.g., from Abcam or ATCC)
- 96-well, clear, flat-bottom tissue culture plates
- Cancer cell lines
- Complete cell culture medium
- **AZ82** stock solution (in DMSO)
- Microplate reader
- Procedure:
 - Seed 2,500 cells per well in 100 μ L of complete medium in a 96-well plate and incubate overnight.
 - Treat cells with various concentrations of **AZ82**.
 - Incubate for the desired treatment period (e.g., 72 hours).
 - Prepare the XTT working solution by mixing the XTT reagent and activator immediately before use.
 - Add 50 μ L of the XTT working solution to each well.
 - Incubate the plate at 37°C for 2-4 hours, or until a color change is apparent.
 - Measure the absorbance at 450 nm using a microplate reader.





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References

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